

A Technical Overview of Thiopropazate: Molecular Characteristics

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Compound of Interest

Compound Name: *Thiopropazate*

Cat. No.: *B1663304*

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This document provides a focused examination of the fundamental molecular properties of **Thiopropazate**, a phenothiazine derivative. Designed for researchers, scientists, and professionals in drug development, this guide presents the core molecular formula and weight, outlines the methodologies for their determination, and visually represents the compound's key attributes.

Core Molecular Data

Thiopropazate is chemically designated as 2-[4-[3-(2-chlorophenothiazin-10-yl)propyl]piperazin-1-yl]ethyl acetate.[\[1\]](#) Its fundamental molecular properties are summarized below.

Parameter	Value	Source
Molecular Formula	C ₂₃ H ₂₈ ClN ₃ O ₂ S	PubChem CID 6762 [2]
Molecular Weight	446.01 g/mol	Multiple Sources [1] [3] [4]
IUPAC Name	2-[4-[3-(2-chlorophenothiazin-10-yl)propyl]piperazin-1-yl]ethyl acetate	PubChem CID 6762 [2]
CAS Registry Number	84-06-0	Multiple Sources [1] [4]

Experimental Determination Protocols

The determination of a compound's molecular formula and weight is a foundational step in chemical analysis. While specific experimental data for the initial characterization of **Thiopropazate** is rooted in historical literature, the following outlines the standard, contemporary methodologies employed for such tasks.

2.1. Determination of Molecular Formula:

The empirical formula is typically determined first, followed by a molecular weight determination to ascertain the molecular formula.

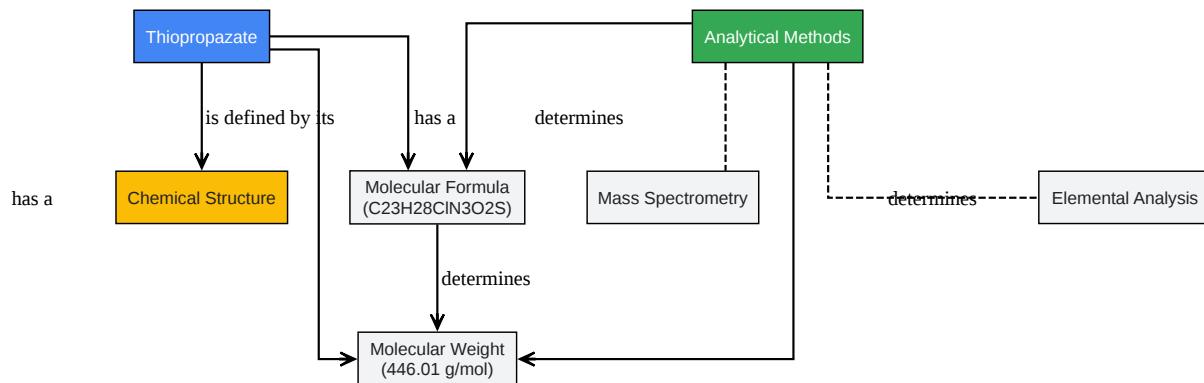
- **Elemental Analysis:** This combustion analysis technique quantifies the percentage composition of individual elements (Carbon, Hydrogen, Nitrogen, etc.) within the compound. The resulting percentages are used to determine the simplest whole-number ratio of atoms, yielding the empirical formula.
- **High-Resolution Mass Spectrometry (HRMS):** This is the primary method for determining the molecular formula of an unknown compound. HRMS measures the mass-to-charge ratio (m/z) with extremely high precision (typically to four or five decimal places). This precision allows for the calculation of a unique elemental composition that corresponds to the measured mass, thereby directly providing the molecular formula.

2.2. Determination of Molecular Weight:

- **Mass Spectrometry (MS):** This is the most common and accurate method for determining the molecular weight of a compound. In MS, molecules are ionized, and the mass-to-charge ratio of the resulting ions is measured. The peak corresponding to the intact molecule (the molecular ion peak) provides the molecular weight. Techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are frequently used.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily a structure elucidation technique, the detailed information from ^1H and ^{13}C NMR can be used to confirm the molecular formula and thus the molecular weight derived from mass spectrometry.

Logical Relationship of Properties

The following diagram illustrates the hierarchical relationship between the chemical compound and its fundamental molecular properties.



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Caption: Hierarchical relationship of **Thiopropazate**'s molecular properties.

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